

Technical Guide: Synthesis and Purification of MMAD Hydrochloride

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Compound of Interest

Compound Name: MMAD hydrochloride

Cat. No.: B10862331

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Executive Summary

Monomethyl Auristatin D (MMAD) is a synthetic antineoplastic pentapeptide derived from the natural product Dolastatin 10. Structurally, it is monomethyl-Val-Val-Dil-Dap-Doe. Unlike MMAE or MMAF, which contain P1 modifications (norephedrine or phenylalanine), MMAD retains the C-terminal Dolaphenine (Doe) unit containing a thiazole moiety, contributing to its distinct potency and lipophilicity profile.

This guide outlines a scalable, convergent synthesis route designed to minimize racemization of the sensitive Dolaproine (Dap) and Dolaphenine (Doe) stereocenters. It concludes with a preparative HPLC purification strategy to achieve >98% purity suitable for bioconjugation.

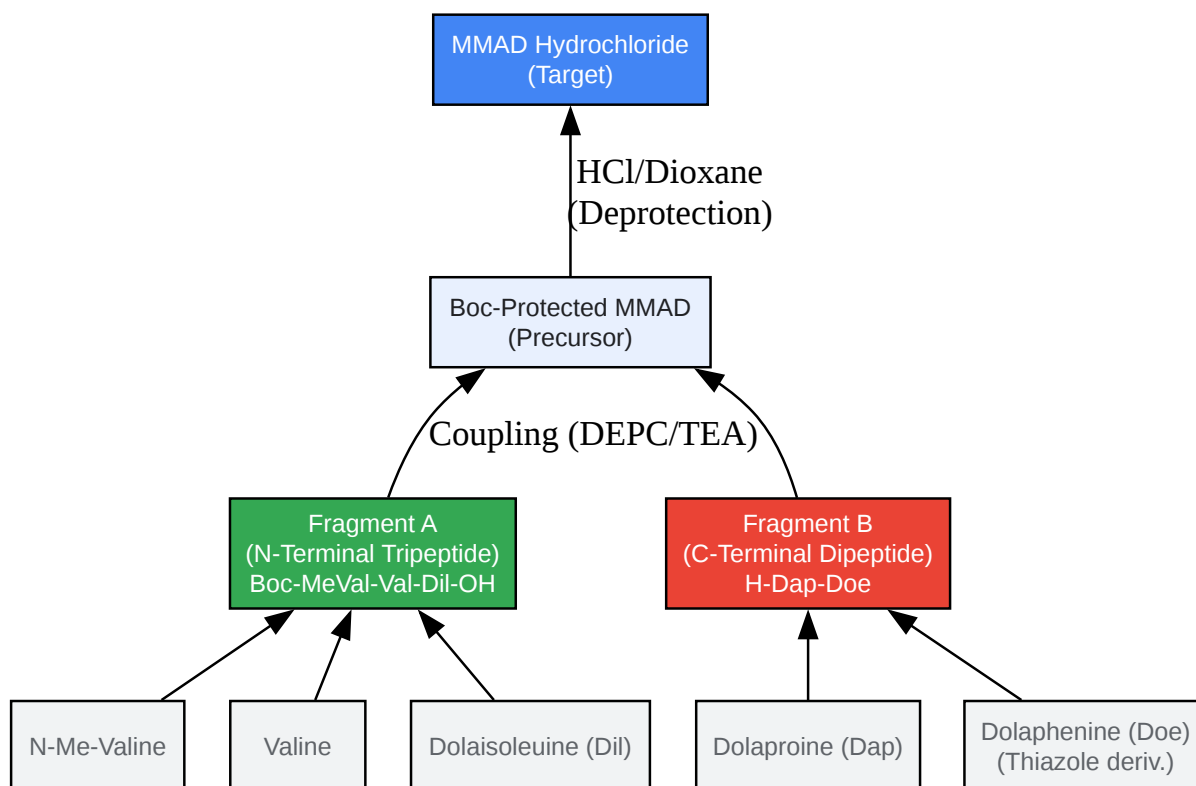
Structural Analysis & Retrosynthesis

To ensure stereochemical integrity, a [3+2] convergent strategy is recommended. This approach splits the molecule into a robust N-terminal tripeptide and a sensitive C-terminal dipeptide.

- Target Molecule: MMAD HCl

- Sequence: MeVal-Val-Dil-Dap-Doe
- Fragment A (N-Term): Boc-MeVal-Val-Dil-OH
- Fragment B (C-Term): H-Dap-Doe (as TFA or HCl salt)

Retrosynthetic Diagram



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Caption: Convergent retrosynthetic breakdown of MMAD into N-terminal and C-terminal fragments.

Experimental Synthesis Protocol

Reagents and Materials

- Coupling Agents: DEPC (Diethylphosphoryl cyanide) is preferred for Fragment A+B coupling to suppress racemization. HATU is suitable for earlier steps.

- Solvents: Anhydrous DMF, DCM, 1,4-Dioxane.
- Key Intermediates:
 - Dolaisoleuine (Dil) and Dolaproine (Dap) are non-standard amino acids requiring prior synthesis or sourcing from specialized CMOs.
 - Dolaphenine (Doe) is synthesized via Hantzsch thiazole synthesis from phenylalanine derivatives.

Step-by-Step Methodology

Step 1: Synthesis of C-Terminal Fragment B (H-Dap-Doe)

The steric bulk of Dolaproine (Dap) makes this coupling difficult.

- Activation: Dissolve Boc-Dap-OH (1.0 eq) in anhydrous DMF. Add HATU (1.1 eq) and HOAt (1.1 eq). Stir at 0°C for 15 min.
- Coupling: Add Doe amine (Dolaphenine, 1.0 eq) and DIPEA (2.5 eq). Allow to warm to RT and stir for 12 hours.
- Workup: Dilute with EtOAc, wash with 5% citric acid, sat. NaHCO₃, and brine. Dry over Na₂SO₄.
- Deprotection: Dissolve crude Boc-Dap-Doe in DCM/TFA (1:1). Stir 1h. Concentrate in vacuo to yield H-Dap-Doe TFA salt.

Step 2: Synthesis of N-Terminal Fragment A (Boc-MeVal-Val-Dil-OH)

- Coupling 1: Couple Boc-Val-OH with H-Dil-OMe using HATU/DIPEA.
- Deprotection: Remove Boc with TFA/DCM.
- Coupling 2: Couple Boc-MeVal-OH with H-Val-Dil-OMe using HATU/DIPEA.
- Saponification: Hydrolyze the methyl ester using LiOH (2.0 eq) in THF/H₂O (3:1). Acidify to pH 3 with 1N HCl and extract with EtOAc to yield Boc-MeVal-Val-Dil-OH.

Step 3: Final Assembly (Fragment A + Fragment B)

Critical Step: Use DEPC to prevent epimerization at the Dil-Dap junction.

- Dissolution: Dissolve Fragment A (1.0 eq) and Fragment B (1.05 eq) in anhydrous DMF.
- Coupling: Cool to 0°C. Add DEPC (1.2 eq) followed by TEA (3.0 eq). The use of TEA with DEPC is specific for this class of dolastatin analogs.
- Reaction: Stir at 0°C for 2h, then at RT for 12h. Monitor by LC-MS (Target Mass: [M+H]⁺ ~774 for Boc-protected).
- Isolation: Standard EtOAc workup. Purify intermediate via Flash Chromatography (SiO₂, DCM/MeOH gradient).

Step 4: Salt Formation (MMAD HCl)

- Deprotection: Dissolve Boc-MMAD in dry DCM. Add 4M HCl in Dioxane (10 eq).
- Precipitation: Stir for 1h. The product may precipitate. If not, add cold diethyl ether to induce precipitation.
- Collection: Filter the white solid under N₂ atmosphere. This is crude **MMAD Hydrochloride**.

Purification & Characterization Strategy

Crude MMAD HCl often contains diastereomers and incomplete coupling fragments.

Preparative HPLC is required.

Preparative HPLC Protocol

- Column: Phenomenex Luna C18(2) or Jupiter Proteo, 10µm, 250 x 21.2 mm.
- Mobile Phase A: 0.05% TFA in Milli-Q Water.
- Mobile Phase B: 0.05% TFA in Acetonitrile (ACN).
- Flow Rate: 15-20 mL/min.

- Detection: UV at 214 nm (peptide bond) and 254 nm (thiazole/phenyl).

Gradient Table:

Time (min)	% Buffer B	Event
0.0	10	Equilibration
5.0	10	Load Sample
45.0	60	Linear Gradient
50.0	95	Wash

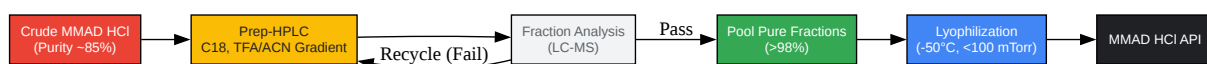
| 55.0 | 10 | Re-equilibration |

Quality Control Specifications

After lyophilization of pure fractions, the product must meet these criteria:

Test	Specification	Method
Appearance	White to off-white amorphous powder	Visual
Purity	≥ 98.0%	HPLC (AUC)
Mass Identity	716.5 ± 1 Da (Free base)	LC-MS (ESI+)
Counterion	3.5% - 5.0% (Monohydrochloride)	Ion Chromatography
Residual Solvent	< 0.5% (Dioxane/DMF)	GC-Headspace

Purity Workflow Diagram



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Caption: Purification workflow from crude synthesis to final API.

Safety & Handling (OEB 5)

MMAD is a picomolar cytotoxic agent. Strict containment is mandatory.

- Containment: Weighing and dissolution must occur in a Glovebox Isolator (< 10 ng/m³ OEL).
- PPE: Double nitrile gloves, Tyvek sleeves, and respiratory protection (PAPR) if outside isolator.
- Deactivation: All waste and glassware must be treated with 10% Bleach (Sodium Hypochlorite) and 5% NaOH for >1 hour to cleave the peptide bonds before disposal.

References

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